

Application Notes: Utilizing SGC6870 for Chromatin Immunoprecipitation (ChIP)

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Compound of Interest

Compound Name: SGC6870

Cat. No.: B1193587

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Introduction

SGC6870 is a potent, selective, and cell-active allosteric inhibitor of Protein Arginine Methyltransferase 6 (PRMT6).[1] PRMT6 is a key epigenetic modifier that catalyzes the asymmetric dimethylation of histone H3 at arginine 2 (H3R2me2a), a mark predominantly associated with transcriptional repression.[2][3] Dysregulation of PRMT6 activity is implicated in various diseases, including cancer, making it an attractive therapeutic target.[4] Chromatin Immunoprecipitation (ChIP) is a powerful technique to investigate the genome-wide localization of histone modifications and DNA-binding proteins. When coupled with the use of specific inhibitors like **SGC6870**, ChIP can elucidate the direct impact of enzyme inhibition on the epigenetic landscape.

These application notes provide a detailed protocol for employing **SGC6870** in ChIP experiments to probe the functional consequences of PRMT6 inhibition on histone methylation at specific gene loci.

SGC6870: Properties and Cellular Activity

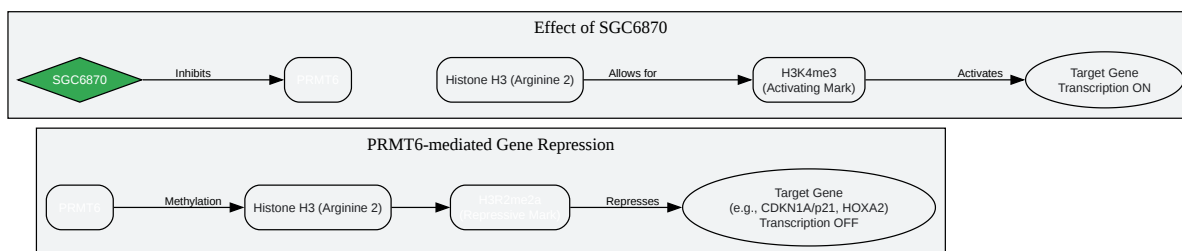
SGC6870 is a well-characterized chemical probe with high selectivity for PRMT6 over other methyltransferases.[1] For effective use in cellular assays, it is crucial to consider its potency and the time required to elicit a cellular response. Its inactive enantiomer, **SGC6870N**, serves as an excellent negative control for experiments.

Parameter	Value	Reference
Target	Protein Arginine Methyltransferase 6 (PRMT6)	[1]
Mechanism of Action	Allosteric Inhibitor	[1]
In Vitro IC50	77 ± 6 nM	[1]
Cellular IC50 (H3R2me2a reduction)	0.9 ± 0.1 µM (in HEK293T cells)	[1][5]
Cellular IC50 (H4R3me2a reduction)	0.6 ± 0.1 µM (in HEK293T cells)	[1][5]
Recommended Cellular Treatment Time	20 hours	[1][5]
Negative Control	SGC6870N (inactive enantiomer)	[1]

PRMT6 Signaling and Chromatin Regulation

PRMT6-mediated H3R2me2a is a key component of transcriptional regulation. This repressive mark has been shown to be mutually exclusive with the activating mark, histone H3 lysine 4 trimethylation (H3K4me3).[3][6] By inhibiting PRMT6, **SGC6870** is expected to decrease H3R2me2a levels at target gene promoters, potentially leading to an increase in H3K4me3 and subsequent gene activation. PRMT6 has been shown to regulate a variety of genes involved in cell cycle control, development, and cancer progression.

Below is a simplified representation of the signaling pathway involving PRMT6 and the expected effect of **SGC6870**.

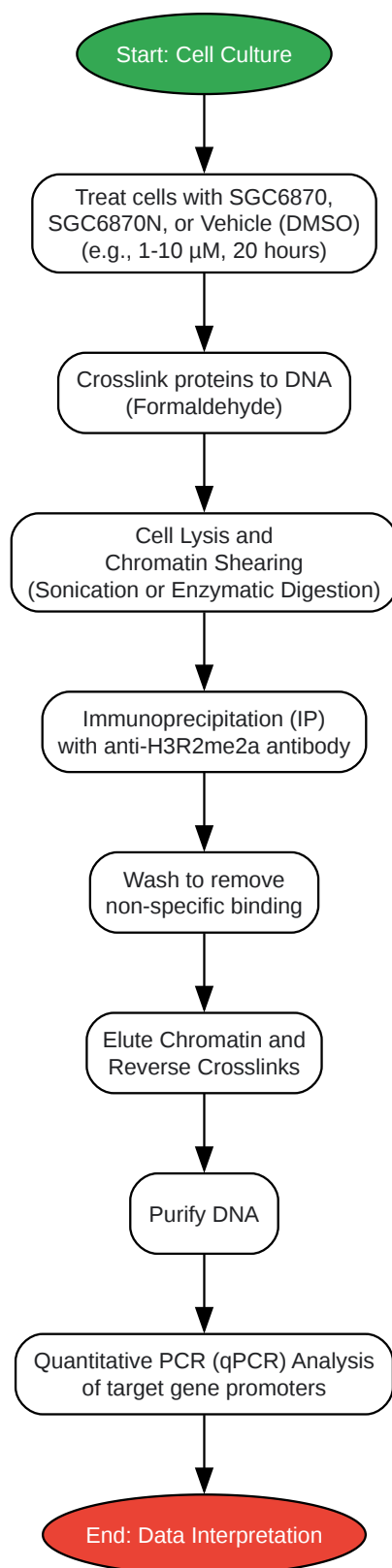


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PRMT6 signaling and the inhibitory effect of **SGC6870**.

Experimental Workflow for ChIP using **SGC6870**

The following diagram outlines the major steps for a ChIP experiment designed to assess the effect of **SGC6870** on H3R2me2a levels at specific genomic loci.



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